

Cyclopropyl methyl ketone chemical properties

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Compound of Interest

Compound Name: Cyclopropyl methyl ketone

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An In-depth Technical Guide to the Chemical Properties of **Cyclopropyl Methyl Ketone**

Introduction

Cyclopropyl methyl ketone, also known as acetylcyclopropane or 1-cyclopropylethanone, is a versatile organic compound with the chemical formula C_5H_8O .^[1] It is a clear, colorless liquid characterized by a distinct, fruity odor.^[1] This ketone's unique chemical structure, which incorporates a strained three-membered cyclopropyl ring attached to a carbonyl group, imparts significant reactivity, making it a valuable intermediate in various fields of organic synthesis.^[2]^[3] Its applications are prominent in the pharmaceutical and agrochemical industries, where it serves as a crucial building block for complex molecules, including antiviral drugs, antidepressants, anti-inflammatory medications, fungicides, and herbicides.^[1]^[4]^[5] This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols, and key reactive characteristics.

Physical and Chemical Properties

Cyclopropyl methyl ketone is a flammable liquid and should be handled with appropriate safety precautions.^[1]^[6] It is moderately soluble in water and shows good solubility in most organic solvents like ethanol and diethyl ether.^[1]

Property	Value	Reference(s)
Molecular Formula	C5H8O	[1]
Molecular Weight	84.12 g/mol	[1][7][8][9]
CAS Number	765-43-5	[2][9]
Appearance	Clear, colorless to slightly yellow liquid	[1][6][10]
Odor	Fruity, strong	[1][11]
Density	0.849 g/mL at 25 °C	[7][9][12]
Boiling Point	106-114 °C	[1][12][13]
Melting Point	-68 °C to <-70 °C	[13][14]
Flash Point	13 °C to 21 °C (closed cup)	[6]
Refractive Index	n _{20/D} 1.424	[12][14]
Solubility	Moderately soluble to fully miscible in water	[1][12][14]
Vapor Pressure	44.7 mmHg	[8][10]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **cyclopropyl methyl ketone**.

Spectroscopy Type	Key Features / Peaks	Reference(s)
^1H NMR	The proton nuclear magnetic resonance spectrum is available for this compound, showing characteristic signals for the methyl and cyclopropyl protons.	[8][15]
^{13}C NMR	The carbon-13 nuclear magnetic resonance spectrum shows distinct peaks for the carbonyl carbon, the methyl carbon, and the carbons of the cyclopropyl ring. A reference indicates data is available in different concentrations of H_2SO_4 .	[16]
Mass Spec (MS)	The mass spectrum (GC-MS) shows a primary peak (m/z) at 43.	[8]
Infrared (IR)	The infrared spectrum displays characteristic absorption bands corresponding to the $\text{C}=\text{O}$ stretching of the ketone and the $\text{C}-\text{H}$ stretching of the cyclopropyl and methyl groups.	[8]
Raman	The FT-Raman spectrum has been recorded for this compound.	[8]

Chemical Reactivity and Applications

The chemical behavior of **cyclopropyl methyl ketone** is largely dictated by the high ring strain of the cyclopropyl group conjugated to the ketone.[2] This strained ring enhances the

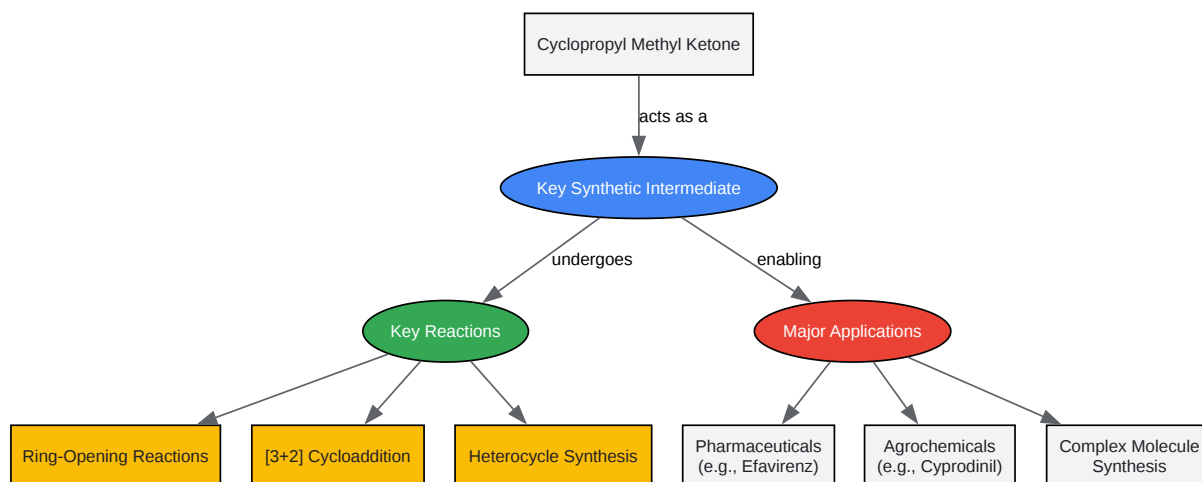
compound's reactivity in a variety of chemical transformations, making it a versatile synthetic intermediate.[\[2\]](#)[\[3\]](#)

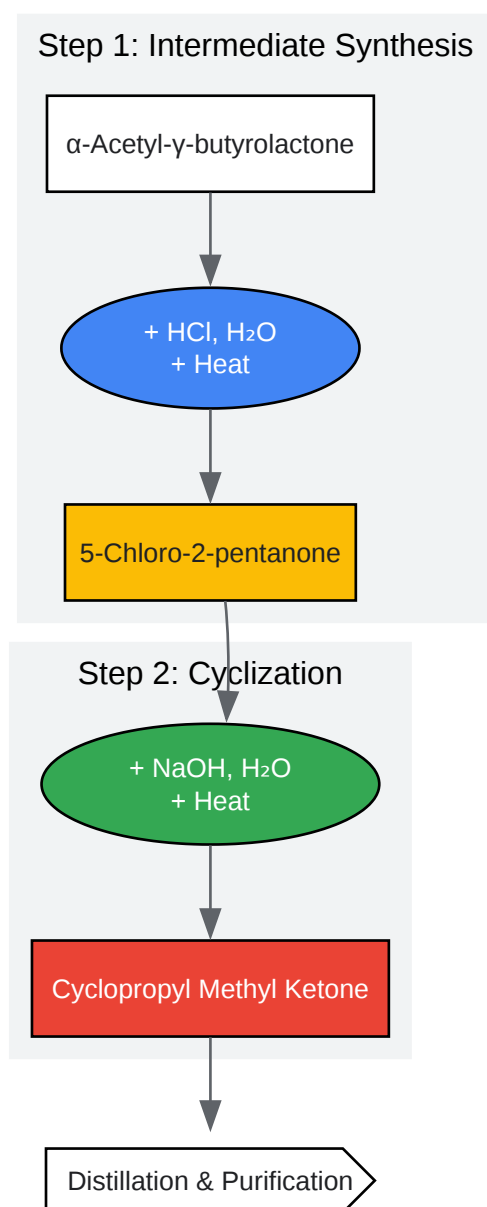
Key Reactions:

- **Ring-Opening Reactions:** The cyclopropyl ring can undergo ring-opening reactions under different conditions (e.g., reductive, nucleophilic), providing access to linear carbon chains and making it a key synthon in the construction of complex molecules.[\[2\]](#)[\[3\]](#)[\[17\]](#)
- **Intermediate for Heterocycles:** It is a precursor in the synthesis of various heterocyclic compounds. For example, it has been used in the preparation of 1,2,4-trioxepanes and 1,2,4-trioxocanes via photooxygenation of homoallylic alcohols.[\[4\]](#)[\[9\]](#)
- **Cycloaddition Reactions:** The unique electronic properties of the cyclopropyl ketone system allow it to participate in cycloaddition processes, such as nickel-catalyzed [3+2] cycloadditions, to form five-membered rings.[\[17\]](#)[\[18\]](#)

Applications:

- **Pharmaceuticals:** It is a vital intermediate in the synthesis of numerous pharmaceutical agents, including the anti-HIV drug Efavirenz.[\[4\]](#)[\[5\]](#)
- **Agrochemicals:** It is used in the production of fungicides like Cyprodinil and Cyproconazole, as well as the herbicide Isoxaflutole.[\[4\]](#)[\[5\]](#)
- **Organic Synthesis:** It serves as a starting material for preparing homoallylic alcohols and α -trifluoromethyl-amines.[\[4\]](#)[\[5\]](#)





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